

Proper Disposal of Methoxychlor: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Methoxychlor

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Essential guidance for the safe and compliant disposal of methoxychlor, ensuring the protection of personnel and the environment.

Methoxychlor, a synthetic organochlorine pesticide, is classified as a hazardous waste by the Environmental Protection Agency (EPA).[1] Adherence to stringent disposal protocols is crucial to mitigate potential environmental contamination and health risks. This document provides a comprehensive, step-by-step guide for researchers, scientists, and drug development professionals on the proper disposal procedures for **methoxychlor**.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, ensure all relevant safety precautions are understood and implemented.[2] Always consult the Safety Data Sheet (SDS) for specific handling instructions.[2]

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including protective gloves, clothing, eye protection, and face protection.[2][3] In case of potential dust or aerosol formation, use a particulate filter respirator.[3]
- **Ventilation:** Handle **methoxychlor** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[4]
- **Spill Management:** In the event of a spill, immediately evacuate non-essential personnel from the area.[5] For small dry spills, use a clean shovel to place the material into a clean,

dry, and loosely covered container.[6] For liquid spills, absorb the material with sand, vermiculite, or other non-combustible absorbent material and place it into a sealed container for disposal.[2][6] Do not use high-pressure water streams to clean up spills.[6] Following product recovery, flush the area with water.[2]

Step-by-Step Disposal Protocol

The recommended method for the disposal of **methoxychlor** waste is incineration with scrubbing.[1][7] For small quantities, landfilling may be an option, but this must be done in accordance with local regulations.[1][7]

- Waste Identification and Segregation:
 - Identify all waste containing **methoxychlor**, including pure chemical, contaminated labware, and personal protective equipment.
 - Segregate **methoxychlor** waste from other laboratory waste streams to prevent cross-contamination.
- Containerization:
 - Place **methoxychlor** waste into clearly labeled, sealed, and non-reactive containers.[2][8]
 - Ensure containers are suitable for holding hazardous waste and are in good condition to prevent leaks or spills.
- Regulatory Compliance:
 - All disposal activities must comply with local, regional, national, and international regulations.[2]
 - It is imperative to contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to ensure adherence to all legal requirements.[5] The waste code for **methoxychlor** is U247.[2]
- Arranging for Disposal:
 - Do not dispose of **methoxychlor** down the drain or in the regular trash.[2][4][9]

- Coordinate with a licensed hazardous waste disposal company for the transportation and final disposal of the chemical waste.
- Disposal of Empty Containers:
 - Empty containers may be returned to the manufacturer for reuse or disposed of in a designated landfill away from water supplies.[\[1\]](#)
 - Alternatively, empty containers should be taken to an approved waste handling site for recycling or disposal.[\[2\]](#) Ensure they are managed in a safe manner.[\[2\]](#)

Quantitative Data Summary

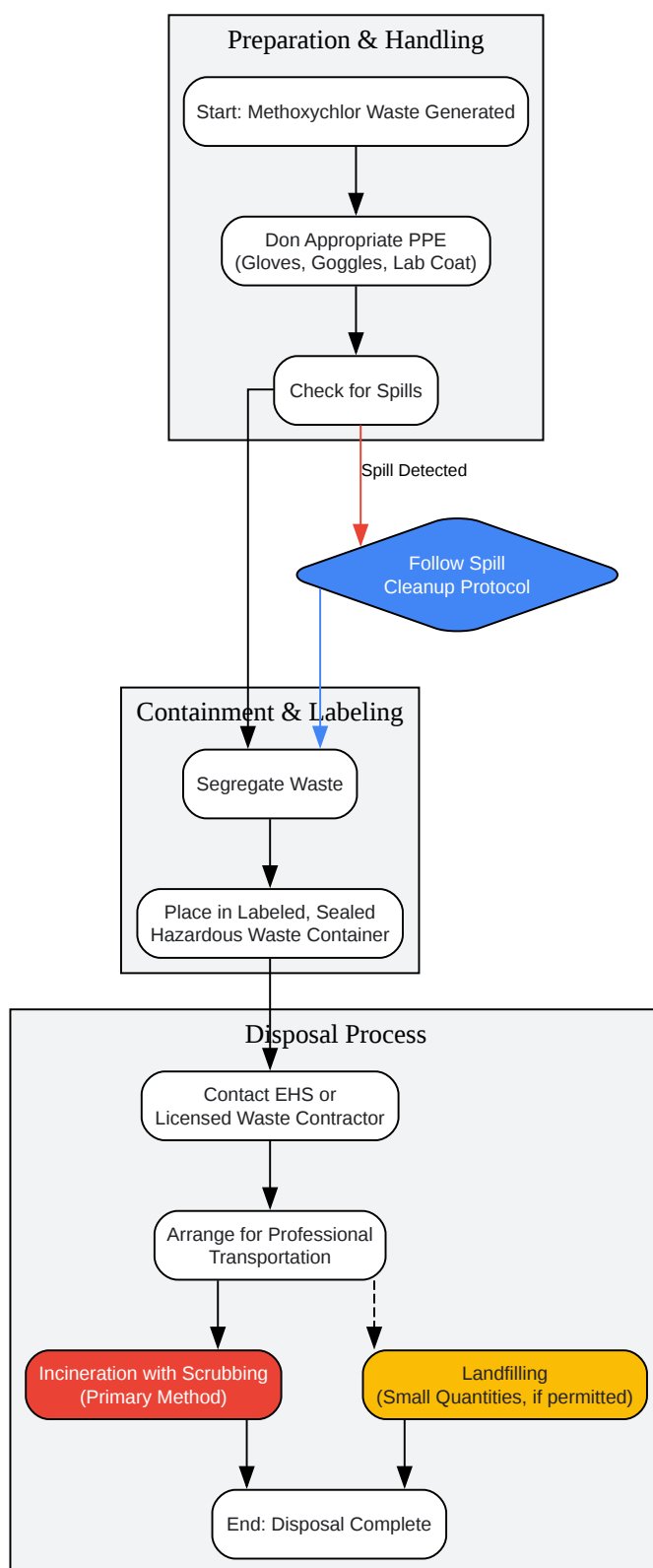
While specific quantitative limits for disposal are determined by regulations, the following table provides context on the hazard profile of **methoxychlor**.

| Parameter | Value | Agency |
|--|---|--------|
| EPA Drinking Water Standard | 0.04 ppm | EPA |
| OSHA Permissible Exposure Limit (PEL) | 15 mg/m ³ (total dust, 8-hour TWA) | OSHA |
| NIOSH Recommended Exposure Limit (REL) | Potential occupational carcinogen | NIOSH |
| ACGIH Threshold Limit Value (TLV) | 10 mg/m ³ (8-hour TWA) | ACGIH |

This table summarizes key regulatory and guideline values for **methoxychlor** exposure.[\[10\]](#) [\[11\]](#)

Methoxychlor Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **methoxychlor** waste.



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Caption: Workflow for the proper disposal of **methoxychlor** waste.

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